Golvatinib stability and storage conditions for laboratory use

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Compound Focus: **Golvatinib**

CAS No.: 928037-13-2

Cat. No.: S547940

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Storage & Handling Specifications

The table below summarizes the key physical, chemical, and storage parameters for **Golvatinib** based on manufacturer data [1] [2].

Parameter	Specification / Condition
Molecular Formula	$C_{33}H_{37}F_2N_7O_4$ [1]
Molecular Weight	633.69 g/mol [1] [2]
CAS Number	928037-13-2 [1] [2]
Physical Form	Solid powder [1]
Recommended Storage (Powder)	-20°C (3 years); 4°C (2 years) [1]
Recommended Storage (Solvent Solution)	-80°C (6 months); -20°C (1 month) [1]

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Parameter	Specification / Condition
Handling Precautions	Avoid inhalation and contact with skin/eyes; use personal protective equipment (PPE) and adequate ventilation [1].
Solubility (DMSO)	20 mg/mL (~31.56 mM) [2]
Solubility (Water)	Insoluble [2]

Troubleshooting Common Issues

Here are solutions to common problems researchers may encounter when working with **Golvatinib**.

Issue	Possible Cause	Solution
Low solubility	Use of incorrect solvent; old DMSO absorbed moisture.	Fresh, moisture-free DMSO is critical. Pre-warm DMSO slightly (e.g., 37°C water bath) to aid dissolution [2].
Precipitation in aqueous buffers	Solution diluted from DMSO stock into aqueous media beyond its solubility limit.	Ensure final DMSO concentration is compatible with your cellular assay (typically <0.5-1%). Prepare working solutions just before use.
Loss of activity	Improper storage; solution stored for too long; repeated freeze-thaw cycles.	Adhere to recommended storage temperatures and timelines. Aliquot stock solutions to minimize freeze-thaw cycles [1].
Inconsistent cell assay results	Degraded FBS components (HGF/VEGF) affecting pathway activity; inaccurate stock solution concentration.	Use qualified, fresh batches of growth factors. Ensure precise weighing and confirm stock concentration via UV-Vis spectrophotometry.

Experimental Protocols

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Stock Solution Preparation

- **Calculation**: Determine the mass of **Golvatinib** powder required to achieve your desired concentration and volume. For a 20 mg/mL stock in DMSO, dissolve 20 mg of powder in 1 mL of solvent [2].
- **Dissolution**: Add the powder to a vial containing the appropriate volume of fresh, anhydrous DMSO. Vortex or sonicate briefly to ensure complete dissolution.
- **Aliquoting**: Immediately aliquot the stock solution into single-use vials to prevent repeated freeze-thaw cycles.
- **Storage**: Store aliquots at recommended temperatures: -20°C for short-term use (1 month) or -80°C for long-term storage (6 months) [1] [2].

In Vitro Cell Viability (Proliferation) Assay

This protocol is adapted from studies investigating **Golvatinib**'s efficacy [2] [3].

Workflow Overview:

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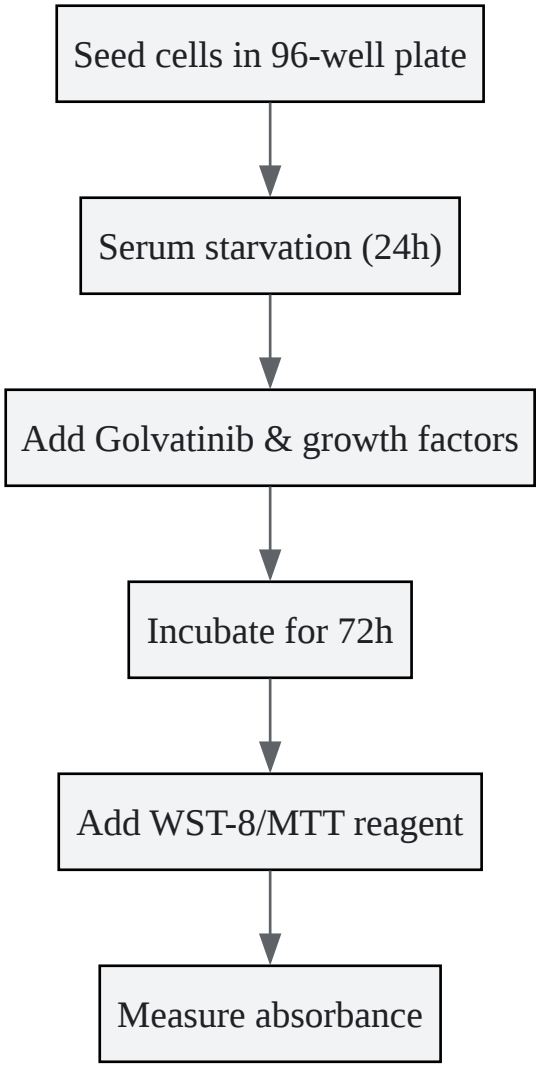

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Detailed Steps:

- **Cell Seeding**: Seed target cells (e.g., MKN45, MES-SA/Dx5) at a density of 1–3 x 10^3 cells per well in a 96-well plate [2] [3].
- **Serum Starvation (Optional)**: For growth factor-stimulated assays, starve cells in serum-free or low-serum medium (e.g., 0.5% FBS) for 24 hours to synchronize cell cycles and reduce background signaling [2].
- **Drug Treatment**: Treat cells with a serial dilution of **Golvatinib** (common range: 5 nM to 50 μM) in the presence or absence of relevant growth factors (e.g., 30 ng/mL HGF or 20 ng/mL VEGF) [2] [3].
- **Incubation**: Incubate the plate for 3 days (72 hours) at 37°C in a 5% CO_2 incubator [2].
- **Viability Measurement**: Add a cell viability reagent like WST-8 (10 μL per well) and incubate for 1-4 hours. Measure the absorbance at 450 nm with a reference wavelength of 660 nm [2].

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- **Data Analysis**: Calculate the percentage of cell viability relative to the untreated control and determine the IC_{50} value using appropriate software.

In Vivo Formulation and Dosing

For animal studies, **Golvatinib** has been administered orally. One validated formulation is a clear solution consisting of **30% propylene glycol, 5% Tween 80, and 65% D5W (5% dextrose in water)**, which can achieve a working concentration of 30 mg/mL [2]. In xenograft models, **Golvatinib** is typically dosed between **50–200 mg/kg**, administered orally once daily [2] [3].

Mechanism of Action & Experimental Workflow

Golvatinib is a dual inhibitor of c-Met and VEGFR2 tyrosine kinases. The diagram below illustrates its mechanism and a typical workflow for analyzing its effects from in vitro to in vivo [2] [3] [4].

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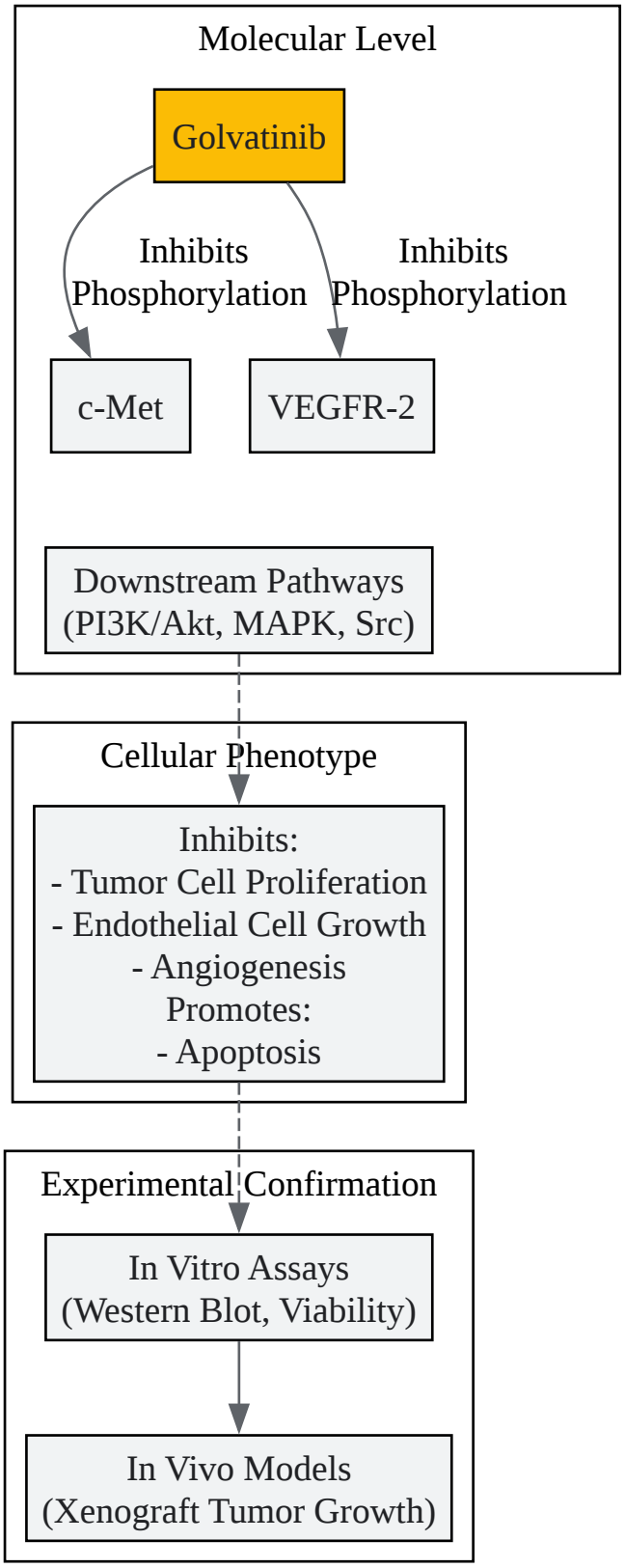

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Critical Safety & Data Interpretation Notes

- **Storage Stability is Key**: The most common source of experimental failure is compound degradation. Strictly adhere to the storage conditions and timelines provided [1].
- **Confirm Target Engagement**: When reporting results, include data demonstrating that **Golvatinib** successfully inhibited phosphorylation of c-Met and/or VEGFR-2 in your specific model system, typically confirmed by Western blot analysis [2] [3].
- **Disclaimer for Use**: **Golvatinib** is intended for **research use only** and not for human or veterinary diagnosis or treatment [1].

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References

1. Material Safety Data Sheet of Golvatinib | AbMole BioScience [abmole.com]

2. Golvatinib (E7050) | c-Met inhibitor | Mechanism [selleckchem.com]

3. Blockade of c-Met-Mediated Signaling Pathways by E7050 ... [mdpi.com]

4. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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